

# Naphthalene-d8: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Naphthalene-d8

Cat. No.: B043038

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Naphthalene-d8**, a deuterated analog of naphthalene. It is a crucial tool in various scientific disciplines, particularly in analytical and metabolic studies. This document details its fundamental properties, common applications, and relevant experimental methodologies.

## Core Molecular and Physical Properties

**Naphthalene-d8** is a polycyclic aromatic hydrocarbon in which all eight hydrogen atoms have been replaced by deuterium. This isotopic substitution is key to its utility in research, primarily as an internal standard for mass spectrometry-based quantification of naphthalene and other related compounds.

## Summary of Physicochemical Data

The essential physicochemical properties of **Naphthalene-d8** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citations
Chemical Formula	C <sub>10</sub> D <sub>8</sub>	[1][2]
Molecular Weight	136.22 g/mol	[2][3][4][5]
CAS Number	1146-65-2	[1][6]
Appearance	White crystalline powder or crystals	[1][7]
Melting Point	80-82 °C	[1][7]
Boiling Point	218 °C	[1][7]
Isotopic Purity	Typically ≥98 atom % D	[8][9]
Vapor Pressure	0.03 mmHg at 25 °C	[7]
Vapor Density	4.4 (vs air)	[7]

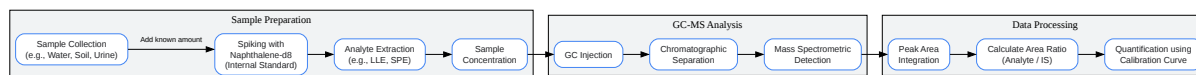
## Applications in Scientific Research

The primary application of **Naphthalene-d8** is as an internal standard in analytical chemistry. Its chemical similarity to naphthalene, combined with its distinct mass, allows for precise quantification in complex matrices.

## Use as an Internal Standard in Mass Spectrometry

**Naphthalene-d8** is frequently employed as an internal standard for the analysis of polycyclic aromatic hydrocarbons (PAHs) in various samples, including environmental and biological matrices. For instance, it has been used for the quantification of naphthalene in olive oil and for the analysis of urinary naphthalene metabolites.[10][11] The use of a deuterated standard helps to correct for analyte loss during sample preparation and for variations in instrument response.

A typical experimental workflow for using **Naphthalene-d8** as an internal standard in a Gas Chromatography-Mass Spectrometry (GC-MS) analysis is outlined below.



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